Overcoming solubility issues with (R)-alpha-methyltryptamine

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Compound of Interest

Compound Name:	*(2R)-1-(1H-indol-3-yl)propan-2-amine*
CAS No.:	*7795-52-0*
Cat. No.:	*B146472*

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Technical Support Center: (R)-alpha-methyltryptamine

Welcome to the technical support center for (R)-alpha-methyltryptamine (AMT). This guide is designed for researchers, scientists, and drug development professionals to address common challenges related to the solubility of this compound. Our goal is to provide you with the foundational knowledge and practical troubleshooting steps to ensure the success and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the basic solubility characteristics of (R)-alpha-methyltryptamine?

A1: (R)-alpha-methyltryptamine is the (R)-enantiomer of alpha-methyltryptamine. Its solubility is highly dependent on whether it is in its free base form or a salt form.

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- Free Base ($C_{11}H_{14}N_2$): The free base is a crystalline solid that is not very soluble in water.[1] Its lipophilic indole ring and aliphatic side chain contribute to this characteristic, with a calculated LogP of approximately 1.89.[1] It does, however, show good solubility in various organic solvents, including chloroform, dichloromethane, ethyl acetate, Dimethyl Sulfoxide (DMSO), and acetone.[2]

- Salt Form (e.g., Hydrochloride, $C_{11}H_{14}N_2 \cdot HCl$): Salt forms are significantly more soluble in aqueous and polar protic solvents. The hydrochloride (HCl) salt, for example, is a common choice for research applications due to its enhanced water solubility compared to the free base.[3][4]

Q2: I have the hydrochloride salt of α-MT. What solvents are recommended and at what concentrations?

A2: The hydrochloride salt of racemic α-MT provides a good reference for the expected solubility of the (R)-enantiomer salt. Based on available data, the following solvents and approximate concentrations are achievable:

Solvent	Approximate Solubility	Source
Ethanol	20 mg/mL	[4]
Dimethylformamide (DMF)	11 mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	11 mg/mL	[4]
PBS (pH 7.2)	5 mg/mL	[4]

Note: These values are for the racemic mixture and should be used as a starting point for the (R)-enantiomer. Solubility can vary based on purity, temperature, and the exact pH of the buffer.

Q3: Why is my compound precipitating when I dilute my DMSO stock solution into an aqueous buffer like PBS?

A3: This is a common issue known as "salting out" or precipitation due to a change in solvent environment and pH. There are two primary causes:

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- Co-solvent Percentage: When a concentrated stock in an organic solvent like DMSO is diluted into an aqueous buffer, the final percentage of the organic solvent may be too low to maintain the solubility of the compound.

- pH Shift: (R)-alpha-methyltryptamine is a basic compound (an amine). In a highly concentrated DMSO stock, it exists as the dissolved salt. When diluted into a neutral buffer (e.g., PBS at pH 7.2), the amine group can be deprotonated, converting the more soluble salt form back into the less soluble free base, causing it to precipitate.

To mitigate this, ensure the final concentration of the organic co-solvent is sufficient to maintain solubility or consider using a slightly acidic buffer to keep the amine protonated and charged.

Troubleshooting Guide

This section addresses specific experimental issues in a problem/solution format.

Problem 1: My (R)-alpha-methyltryptamine (free base) will not dissolve in my aqueous buffer for an in vitro assay.

- Causality: The free base form has low intrinsic aqueous solubility due to its non-polar structural features.[1] Direct dissolution in neutral aqueous media is expected to be poor.

- Solution Workflow:

  - Primary Recommendation (Salt Conversion): The most robust method is to convert the free base to a salt in situ.

    - Accurately weigh the free base.

    - Add a small amount of an appropriate solvent like ethanol or DMSO to wet the powder.

    - Add your aqueous buffer and then titrate with a dilute acid (e.g., 0.1 M HCl) dropwise while stirring or vortexing. The compound should dissolve as it is protonated and forms the corresponding salt. Aim for a final pH that is at least 1-2 units below the pKa of the amine to ensure complete protonation.

  - Alternative (Co-solvent System): If the experimental design allows, prepare a concentrated stock solution in 100% DMSO or ethanol.[4] Then, dilute this stock into the aqueous buffer,

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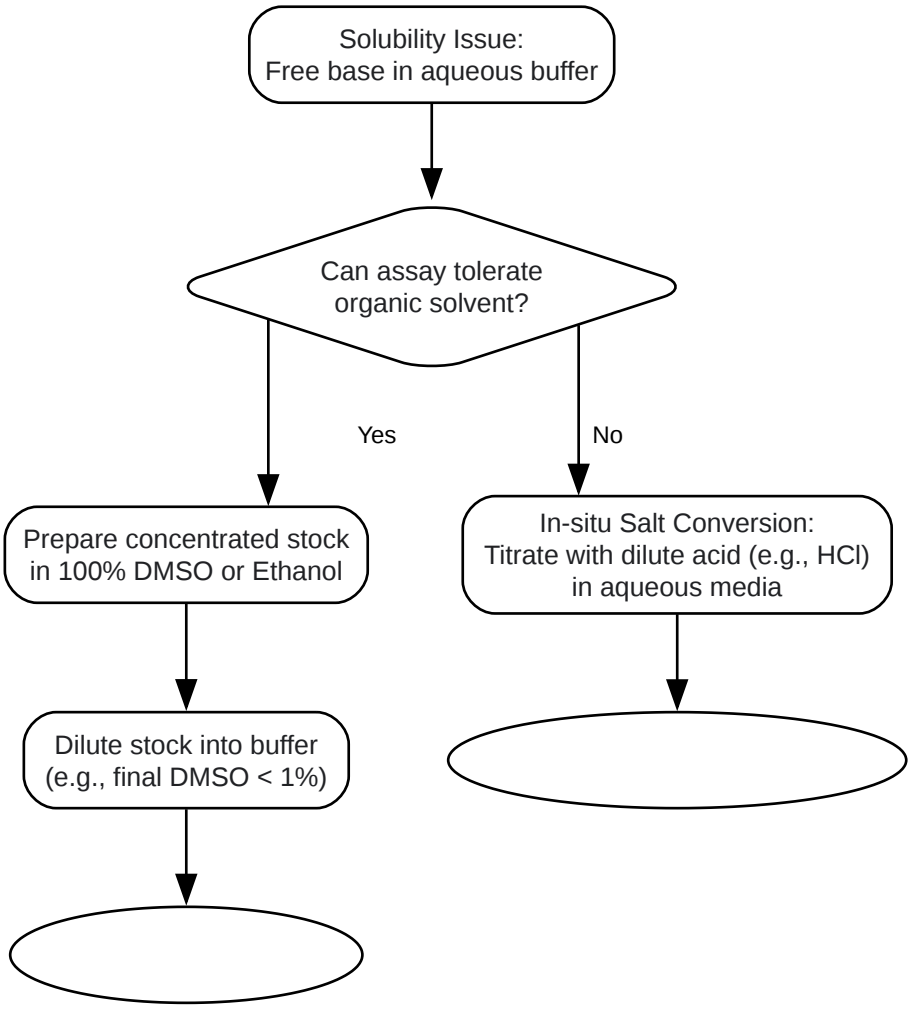
ensuring the final organic solvent concentration does not exceed the tolerance of your assay (typically <1% v/v).



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Caption: Troubleshooting workflow for dissolving the free base.

Problem 2: I've dissolved the compound, but I'm unsure of its stability in solution.

- Causality: Tryptamine derivatives can be susceptible to oxidation and degradation over time, especially when exposed to light, air, or non-optimal pH conditions. The stability of the hydrochloride salt is reported to be at least 5 years when stored as a solid at -20°C.[4]
- Solution & Best Practices:

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- Storage: Store stock solutions at -20°C or -80°C in tightly sealed vials. For aqueous solutions, it is best to prepare them fresh. If storage is necessary, aliquot into single-use volumes to avoid repeated freeze-thaw cycles.
- Inert Atmosphere: For long-term storage of sensitive solutions, consider purging the vial headspace with an inert gas like argon or nitrogen before sealing.
- Light Protection: Use amber vials or wrap clear vials in aluminum foil to protect the compound from photodegradation.
- Verification: The stability of your working solution under specific experimental conditions (e.g., in cell culture media at 37°C) should be empirically determined. You can use analytical methods like HPLC with a UV detector (monitoring at ~281 nm) or LC-MS to check for degradation products over time.[4][5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution from (R)-alpha-methyltryptamine HCl

This protocol is for preparing a stock solution from the hydrochloride salt form for use in aqueous-based experiments.

- Materials:
  - (R)-alpha-methyltryptamine HCl (MW: 210.7 g/mol)[4]
  - High-purity water (e.g., Milli-Q or WFI) or a suitable buffer (e.g., 50 mM Tris, pH 7.0)
  - Calibrated balance, volumetric flasks, and appropriate pipettes
  - Vortex mixer and/or ultrasonic bath
- Methodology:
  - Calculation: To prepare 10 mL of a 10 mM stock solution, you will need:
    - Mass = 10 mmol/L * 0.010 L * 210.7 g/mol = 0.02107 g = 21.07 mg

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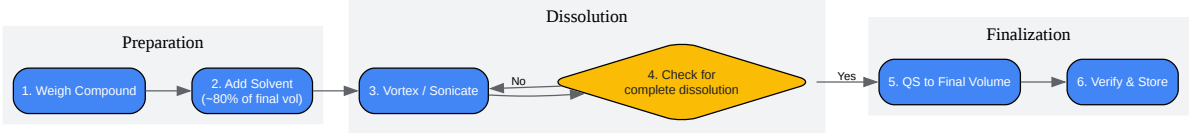
- Weighing: Accurately weigh approximately 21.07 mg of (R)-alpha-methyltryptamine HCl and record the exact weight.
- Dissolution:
  - Transfer the weighed powder to a 10 mL volumetric flask.
  - Add approximately 7-8 mL of the chosen solvent (water or buffer).
  - Cap the flask and vortex vigorously for 1-2 minutes.
  - If solids persist, place the flask in an ultrasonic bath for 5-10 minutes. Gentle warming (to 30-40°C) can also be applied but use with caution to avoid degradation.
- Final Volume: Once the solid is completely dissolved, allow the solution to return to room temperature. Add the solvent to bring the final volume to the 10 mL mark. Invert the flask several times to ensure homogeneity.
- Verification & Storage:
  - Visually inspect the solution against a dark background to ensure no particulate matter is present.
  - Filter the solution through a 0.22 µm syringe filter (optional, but recommended for cell-based assays).
  - Store in aliquots at -20°C, protected from light.



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Caption: General workflow for preparing a stock solution.

References

- BioCrick. (n.d.). (R)-alpha-methyltryptamine | CAS:7795-52-0. BioCrick. Available from: [Link]
- Ishida, T., Kudo, K., Kiyoshima, A., Inoue, H., Tsuji, A., & Ikeda, N. (2005). Sensitive determination of alpha-methyltryptamine (AMT) and 5-methoxy-N,N-diisopropyltryptamine (5MeO-DIPT) in whole blood and urine using gas chromatography-mass spectrometry. Journal of Chromatography B, 823(1), 47-52. Available from: [Link]
- Erowid. (n.d.). Synthesis of alpha-Methyltryptamine (IT-290/AMT). Erowid. Available from: [Link]
- SWGDRUG.org. (2005). 5-METHOXY-α-METHYLTRYPTAMINE. SWGDRUG Monographs. Available from: [Link]
- Legal-High-Inhaltsstoffe.de. (2014). Alpha-methyltryptamine (AMT). Available from: [Link]
- Hilaris Publisher. (2024). Innovative Formulation Strategies for Enhancing Oral Bioavailability of Poorly Soluble Drugs. Journal of Formulation Science & Bioavailability, 8, 212. Available from: [Link]
- World Pharma Today. (n.d.). Innovative Formulation Strategies for Poorly Soluble Drugs. World Pharma Today. Available from: [Link]
- Ritika, S., Harikumar, S. L., & Aggarwal, G. (2012). Formulation Tactics for the Delivery of Poorly Soluble Drugs. International Journal of PharmTech Research, 4(3), 914-923. Available from: [Link]
- Olatunji, I. (2025). Formulation strategies for poorly soluble drugs. ResearchGate. Available from: [Link]
- Malaca, S., Lo Faro, A. F., Tamborra, A., Pichini, S., Busardò, F. P., & Huestis, M. A. (2023). α-Methyltryptamine (α-MT) Metabolite Profiling in Human Hepatocyte Incubations and Postmortem Urine and Blood. Metabolites, 13(1), 88. Available from: [Link]

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- Lamprecht, A., & Kraus, T. (2022). Novel Strategies for the Formulation of Poorly Water-Soluble Drug Substances by Different Physical Modification Strategies with a Focus on Peroral Applications. Pharmaceutics, 14(3), 548. Available from: [Link]
- O'Neil, M. J. (Ed.). (2013). The Merck Index: An Encyclopedia of Chemicals, Drugs, and Biologicals (15th ed.). Royal Society of Chemistry. (Specific entry for alpha-Methyltryptamine)

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Sources

- 1. legal-high-inhaltsstoffe.de [legal-high-inhaltsstoffe.de]
- 2. (R)-alpha-methyltryptamine | CAS:7795-52-0 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Buy alpha-Methyltryptamine | 304-54-1 [smolecule.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Sensitive determination of alpha-methyltryptamine (AMT) and 5-methoxy-N,N-diisopropyltryptamine (5MeO-DIPT) in whole blood and urine using gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
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